

Technical Guide: Physicochemical Properties of H-His-Lys-OH

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Compound of Interest

Compound Name: *H-His-Lys-OH*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular weight and chemical formula for the dipeptide Histidyl-Lysine (**H-His-Lys-OH**). The information is presented to support research and development activities in the fields of biochemistry, pharmacology, and drug discovery.

Quantitative Molecular Data

The fundamental physicochemical properties of **H-His-Lys-OH** are summarized in the table below. This data is essential for a variety of experimental and analytical procedures, including but not limited to, mass spectrometry, chromatography, and solution preparation.

Property	Value	Data Source
Molecular Formula	C ₁₂ H ₂₁ N ₅ O ₃	PubChem CID: 148224[1]
Average Molecular Weight	283.33 g/mol	PubChem CID: 148224[1]
Monoisotopic Mass	283.16443955 Da	PubChem CID: 148224[1]

Experimental Protocols

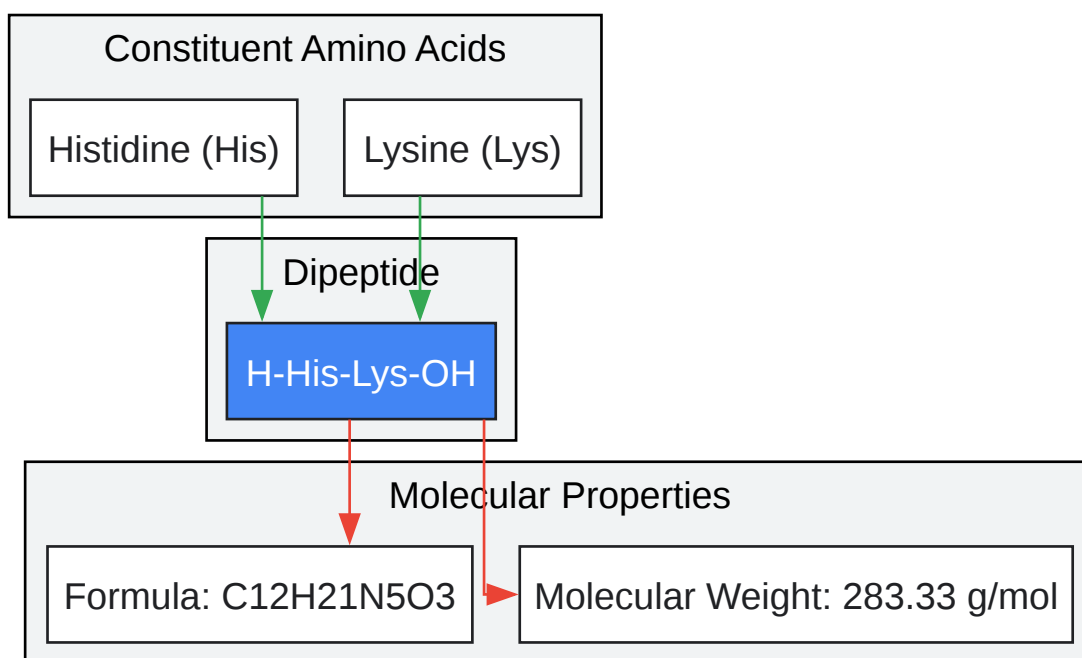
Detailed experimental protocols for the determination of molecular weight and formula are rooted in established analytical chemistry techniques.

2.1 Mass Spectrometry for Molecular Weight and Formula Determination

- Objective: To determine the exact mass of **H-His-Lys-OH** and confirm its elemental composition.
- Methodology: High-resolution mass spectrometry (HRMS), often coupled with liquid chromatography (LC-MS), is the standard method.
 - Sample Preparation: A dilute solution of **H-His-Lys-OH** is prepared in a suitable solvent, such as a mixture of water and acetonitrile with a small amount of formic acid to facilitate ionization.
 - Ionization: Electrospray ionization (ESI) is typically used for peptides. The sample solution is nebulized and subjected to a high voltage, creating charged droplets from which peptide ions are released.
 - Mass Analysis: The ions are guided into a high-resolution mass analyzer, such as an Orbitrap or a time-of-flight (TOF) instrument. The analyzer measures the mass-to-charge ratio (m/z) of the ions with high accuracy.
 - Data Analysis: The resulting mass spectrum will show a peak corresponding to the protonated molecule $[M+H]^+$. The exact mass of this ion is used to deduce the monoisotopic mass of the neutral peptide. This experimentally determined mass is then compared to the theoretical mass calculated from the chemical formula ($C_{12}H_{21}N_5O_3$) to confirm the identity and purity of the compound.

Logical Data Representation

The following diagram illustrates the relationship between the peptide's constituent amino acids and its overall molecular properties.



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Composition of **H-His-Lys-OH**.

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References

- 1. L-histidyl-L-lysine | C₁₂H₂₁N₅O₃ | CID 148224 - PubChem [pubchem.ncbi.nlm.nih.gov]
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